

Physical and chemical properties of 4-Bromo-2-fluorobenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-2-fluorobenzoic acid

Cat. No.: B195145

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An In-depth Technical Guide to 4-Bromo-2-fluorobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Bromo-2-fluorobenzoic acid**, a key building block in modern organic synthesis and pharmaceutical development. This document details its characteristics, experimental protocols for property determination, and its role in significant synthetic pathways.

Core Physical and Chemical Properties

4-Bromo-2-fluorobenzoic acid is a halogenated aromatic carboxylic acid. Its unique substitution pattern, featuring a bromine atom and a fluorine atom on the benzoic acid core, imparts specific reactivity and properties that are highly valuable in medicinal chemistry and material science.^[1]

Physical Properties

The physical characteristics of **4-Bromo-2-fluorobenzoic acid** are summarized in the table below. The compound typically appears as a white to off-white or light yellow crystalline powder.^{[2][3]}

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₄ BrFO ₂	[4]
Molecular Weight	219.01 g/mol	[4]
Melting Point	208-215 °C	[2][3]
Boiling Point	289.4 °C at 760 mmHg	[3]
Appearance	White to light yellow crystalline powder	[2][3]
Solubility	Sparingly soluble in water. Soluble in methanol (very faint turbidity).	[3][5]

Chemical and Spectroscopic Data

The chemical identifiers and spectroscopic data for **4-Bromo-2-fluorobenzoic acid** are crucial for its identification and characterization in experimental settings.

Identifier/Data	Value	Reference(s)
CAS Number	112704-79-7	
IUPAC Name	4-bromo-2-fluorobenzoic acid	[4]
SMILES	<chem>O=C(O)c1ccc(Br)cc1F</chem>	
InChI	1S/C7H4BrFO2/c8-4-1-2-5(7(10)11)6(9)3-4/h1-3H,(H,10,11)	
pKa	~3.04	[6] (from ChemicalBook)
¹ H NMR (DMSO-d ₆)	Spectral data available	[7] (from ChemicalBook)
¹³ C NMR	Spectral data available	[8] (from ChemicalBook)

Experimental Protocols

Detailed methodologies are essential for the accurate determination of the physical and chemical properties of **4-Bromo-2-fluorobenzoic acid** and for its synthesis.

Synthesis of 4-Bromo-2-fluorobenzoic Acid

A common method for the synthesis of **4-Bromo-2-fluorobenzoic acid** is through the oxidation of 2-fluoro-4-bromotoluene.^{[6][9]}

Materials:

- 2-fluoro-4-bromotoluene
- 2,2'-azobis(isobutyronitrile) (AIBN)
- Cobalt(II) diacetate tetrahydrate ($\text{Co}(\text{OAc})_2 \cdot 4\text{H}_2\text{O}$)
- Sodium bromide (NaBr)
- Acetic acid (HOAc)
- Oxygen
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Methyl tert-butyl ether (MTBE)
- Purified water

Procedure:

- In a suitable reaction vessel, dissolve 2-fluoro-4-bromotoluene (1.0 eq), AIBN (0.024 eq), $\text{Co}(\text{OAc})_2 \cdot 4\text{H}_2\text{O}$ (0.049 eq), and NaBr (0.033 eq) in acetic acid.^{[6][9]}
- Stir the mixture until all solids are dissolved.^[6]
- Heat the reaction mixture to 130 °C.^{[6][9]}

- Pressurize the vessel with oxygen to 1.2 MPa.[9]
- Maintain the reaction for 1.5 hours.[9]
- Upon completion, transfer the reaction mixture into purified water.[6][9]
- Adjust the pH of the aqueous mixture to 12-14 using solid NaOH.[6][9]
- Extract the aqueous phase twice with MTBE.[6][9]
- Acidify the aqueous phase to pH 1 with concentrated HCl to precipitate the product.[6][9]
- Filter the solid, wash with water, and dry to obtain **4-Bromo-2-fluorobenzoic acid**. [6][9]

Synthesis of 4-Bromo-2-fluorobenzoic Acid

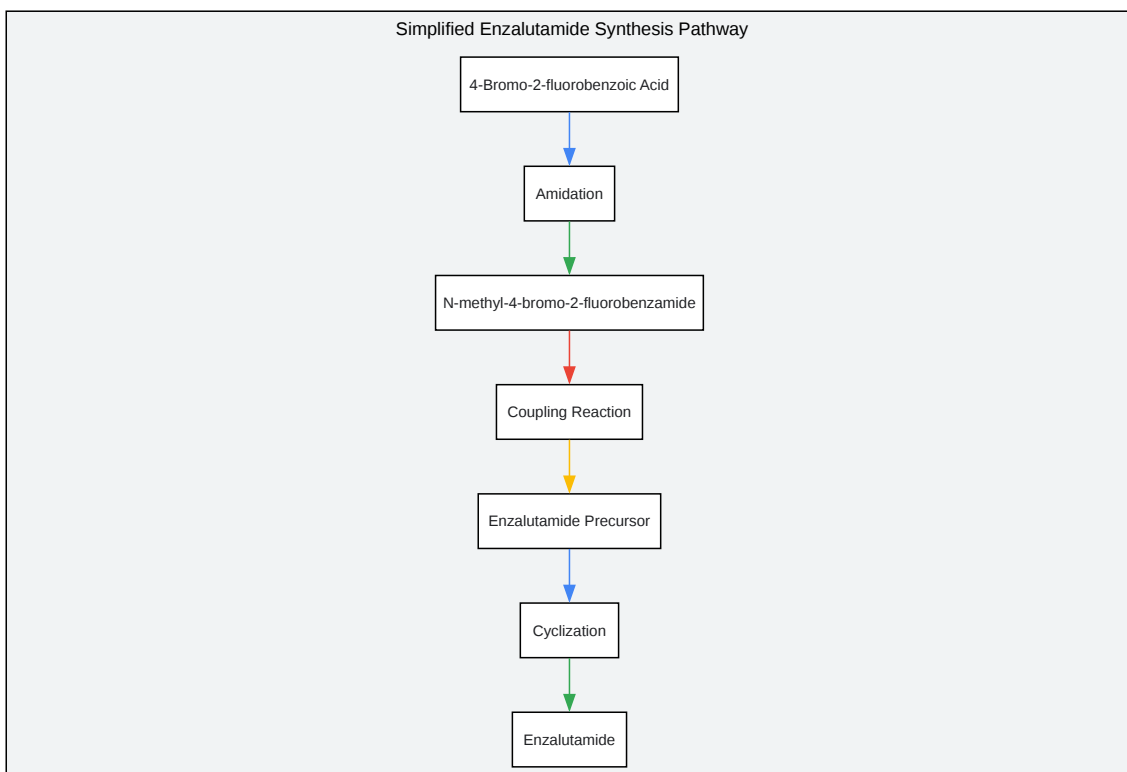
2-fluoro-4-bromotoluene

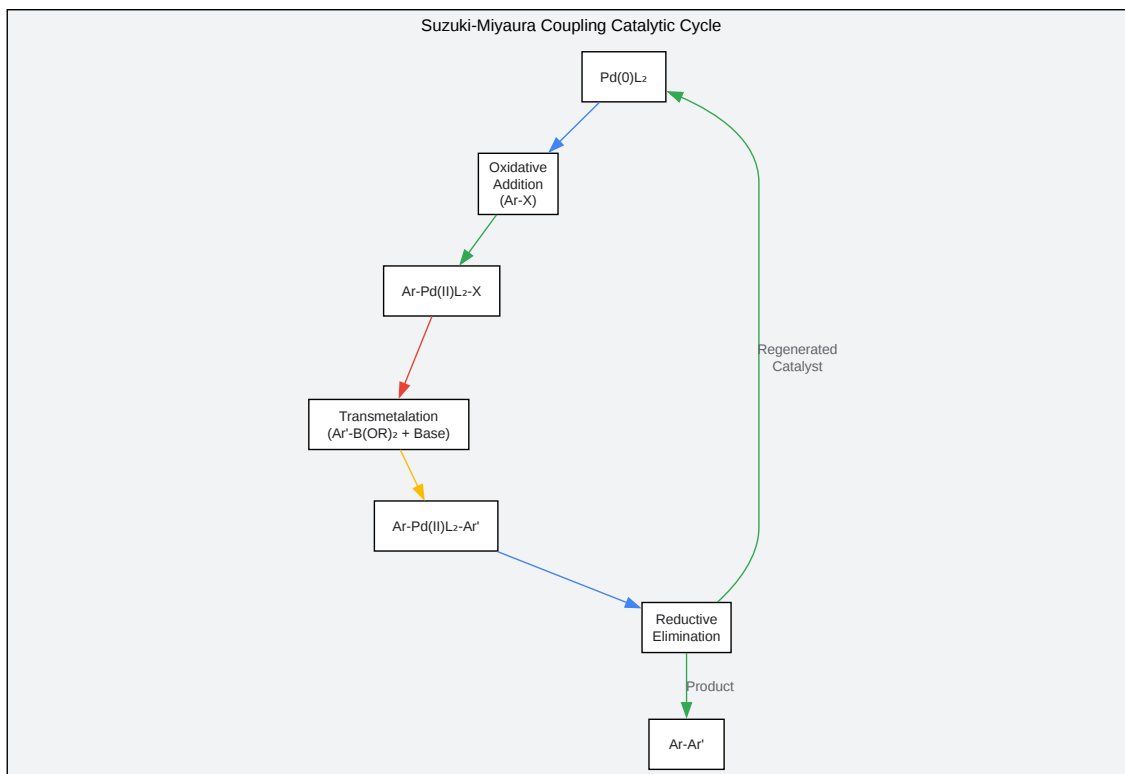


Oxidation
(O₂, Co(OAc)₂, AIBN, NaBr, HOAc, 130°C)



4-Bromo-2-fluorobenzoic Acid





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